

Application Note: High-Resolution HPLC Quantification of Negsehisandrin G in Schisandra Matrices

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Compound of Interest

Compound Name:	Negsehisandrin G
CAS No.:	1023744-69-5
Cat. No.:	B161695

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Executive Summary & Scientific Rationale

Negsehisandrin G (Chemical Formula: $C_{28}H_{36}O_7$; CAS: 1023744-69-5), also identified structurally as Angeloyl-(+)-gomisin K3, is a bioactive dibenzocyclooctadiene lignan isolated primarily from *Schisandra neglecta* and *Schisandra chinensis*. Unlike the more abundant schisandrins (A, B, C), **Negsehisandrin G** possesses a unique angeloyl esterification at the C-hydroxyl position, significantly altering its lipophilicity and retention behavior in reversed-phase chromatography.

The Challenge: Most generic Schisandra HPLC methods fail to resolve **Negsehisandrin G** from closely related isomers like Gomisin G or Angeloylgomisin H due to similar polarity and UV absorption spectra.

The Solution: This protocol utilizes a High-Resolution Reversed-Phase HPLC (RP-HPLC) method with a finely tuned acetonitrile/water gradient. The method prioritizes peak purity and resolution ($R_s > 1.5$) between the target analyte and the complex lignan matrix. We employ a

"Self-Validating" approach where the reference standard is used to lock retention times, ensuring accuracy regardless of column batch variations.

Materials & Reagents

Chemical Standards

- Target Analyte: **Negsehisandrin G** Reference Standard (Purity \geq 98%).
 - Source: or .
 - CAS: 1023744-69-5.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Internal Standard (Optional): Bifendate (structurally distinct, elutes early) or Deoxyschisandrin (if not naturally present in high amounts).

Reagents

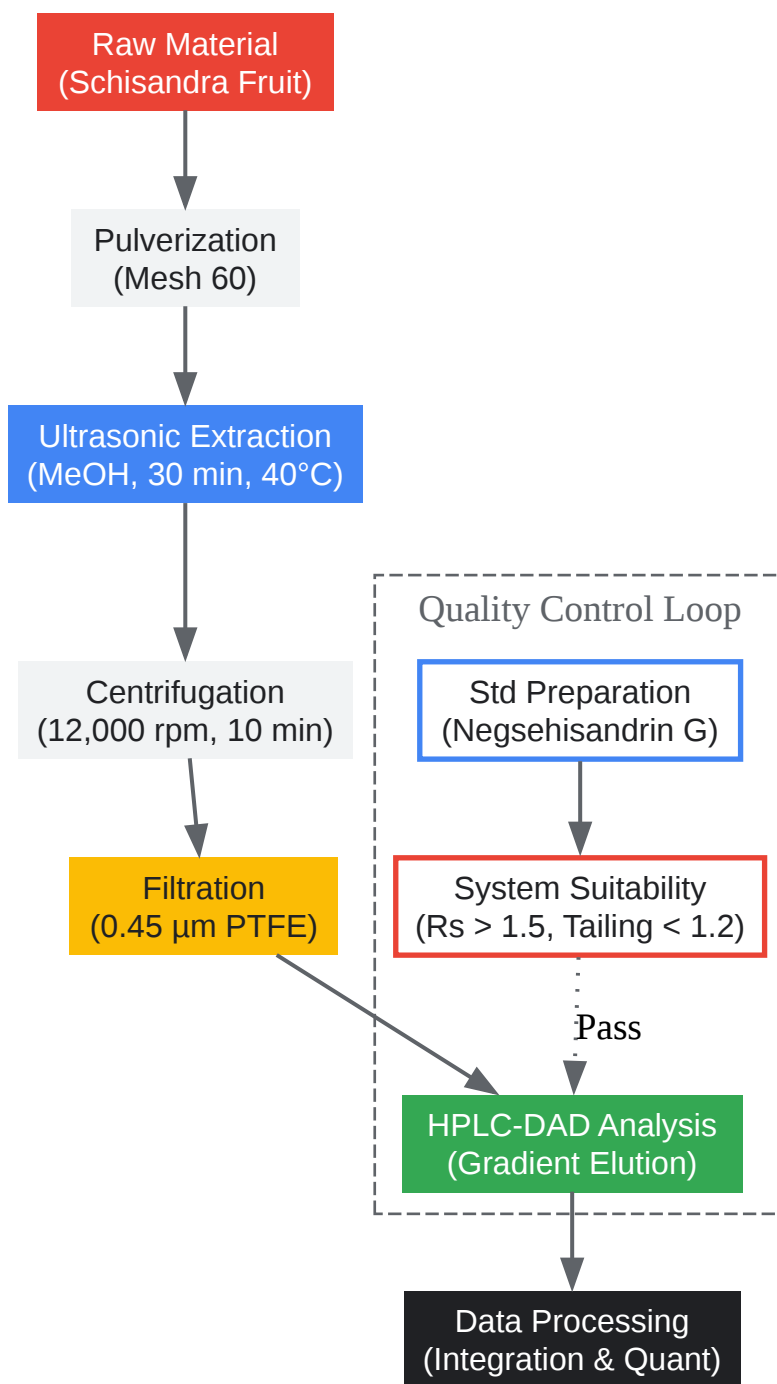
- Acetonitrile (ACN): HPLC Grade (Merck/Sigma).
- Methanol (MeOH): HPLC Grade (for extraction).
- Water: Ultrapure (Milli-Q, 18.2 M Ω ·cm).
- Formic Acid: HPLC Grade (0.1% modifier to suppress silanol activity).

Instrumentation

- HPLC System: Agilent 1260 Infinity II or equivalent (Quaternary Pump, DAD/VWD).
- Column: Agilent ZORBAX Eclipse Plus C18 (250 mm \times 4.6 mm, 5 μ m) or Phenomenex Luna C18(2).
 - Why: The 5 μ m particle size balances backpressure with sufficient plate count ($N > 15,000$) to separate complex lignan isomers.

Experimental Protocol

Workflow Visualization



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Figure 1: Integrated workflow for the extraction, validation, and quantification of **Negsehisandrin G**.

Standard Preparation (The Calibrator)

- Stock Solution: Weigh accurately 5.0 mg of **Negsehisantrin G**. Dissolve in 5 mL of Methanol (HPLC grade) to obtain a 1.0 mg/mL stock.
 - Note: Use ultrasonication for 2 minutes to ensure complete dissolution.
- Working Standards: Serially dilute with Methanol to obtain concentrations of: 10, 20, 50, 100, and 200 µg/mL.
- Storage: Store at -20°C. Stable for 1 month.

Sample Preparation

- Grinding: Pulverize dried Schisandra fruit to a fine powder (pass through a No. 60 mesh sieve).
- Extraction: Weigh 0.5 g of powder into a 50 mL conical tube.
- Solvent Addition: Add 25 mL of Methanol.
- Assisted Extraction: Sonicate for 30 minutes at 40°C (300 W, 40 kHz).
 - Causality: Heat and cavitation disrupt the lignocellulosic matrix, releasing the lipophilic lignans.
- Clarification: Cool to room temperature. Centrifuge at 12,000 rpm for 10 minutes.
- Filtration: Filter the supernatant through a 0.45 µm PTFE syringe filter into an HPLC vial.

Chromatographic Conditions

Parameter	Setting	Rationale
Mobile Phase A	Water + 0.1% Formic Acid	Acid suppresses ionization of phenolic impurities, sharpening peaks.
Mobile Phase B	Acetonitrile (ACN)	ACN provides lower viscosity and sharper peaks for lignans than MeOH.
Flow Rate	1.0 mL/min	Standard flow for 4.6mm ID columns to maintain optimal Van Deemter efficiency.
Column Temp	30°C	Controls mass transfer kinetics; ensures retention time reproducibility.
Injection Vol	10 µL	Sufficient sensitivity without column overload.
Detection	UV 254 nm	Critical: Lignans have a strong absorption maximum near 254 nm (benzenoid ring).

Gradient Program

This gradient is designed to separate early eluting polar compounds from the late-eluting, bulky **Negsehisandrin G**.

Time (min)	% Mobile Phase B (ACN)	Event
0.0	45%	Initial Isocratic Hold
5.0	45%	Stabilize Baseline
25.0	75%	Linear Gradient (Elution of main lignans)
30.0	90%	Wash (Elution of highly lipophilic components)
35.0	90%	Hold Wash
35.1	45%	Return to Initial
45.0	45%	Re-equilibration (Mandatory)

Data Analysis & System Suitability

Identification

Identify the **Negsehisandrin G** peak by comparing the retention time (RT) of the sample peak with the Reference Standard.

- Expected RT: Approximately 18–22 minutes (system dependent).
- Spectral Confirmation: If using a Diode Array Detector (DAD), compare the UV spectrum (200–400 nm). **Negsehisandrin G** typically shows maxima at ~217 nm and ~254 nm.

System Suitability Testing (SST)

Before running samples, inject the 50 µg/mL standard 5 times.

- RSD of Area: $\leq 2.0\%$ (Indicates injector precision).
- Tailing Factor (T): $0.9 < T < 1.2$ (Indicates good column health).
- Theoretical Plates (N): > 5000 .

Calculation

Calculate the content using the external standard method:

- : Concentration of Standard (mg/mL)
- : Peak Area of Sample
- : Peak Area of Standard
- : Total Volume of Extract (25 mL)
- : Weight of Sample (g)

Troubleshooting Guide (Causality-Driven)

Observation	Root Cause	Corrective Action
Peak Tailing	Secondary interactions with silanols.	Ensure 0.1% Formic Acid is fresh. Replace column if older than 500 injections.
RT Drift	Temperature fluctuation or mobile phase evaporation.	Use column oven (30°C). Cap solvent bottles to prevent ACN evaporation.
Ghost Peaks	Carryover from previous high-concentration injection.	Add a "Needle Wash" step with 100% MeOH between injections.
Co-elution	Complex matrix (other lignans).	Flatten the gradient (e.g., 0.5% B/min slope) around the expected RT.

References

- BioCrick. (n.d.).[4] **Negsehisandrin G** - Certificate of Analysis & Chemical Properties. Retrieved from [[Link](#)]
- Journal of Food and Drug Analysis. (2013). Quality analysis of raw and processed Schisandra chinensis fructus by simultaneous determination of eleven bioactive lignans using RP-HPLC method. Retrieved from [[Link](#)]

- Frontiers in Pharmacology. (2020). A Comprehensive Review of the Main Lignan Components of Schisandra chinensis. Retrieved from [[Link](#)]

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Sources

- 1. bioeco.alfa-chemistry.com [bioeco.alfa-chemistry.com]
- 2. [negsehisandrin g suppliers USA](http://negsehisandrin-g-suppliers-USA.americanchemicalsuppliers.com) [americanchemicalsuppliers.com]
- 3. sc-victory.com [sc-victory.com]
- 4. biocrick.com [biocrick.com]
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